piperidine hydrobromide chemical properties

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Compound of Interest

Compound Name:	*piperidine hydrobromide*
CAS No.:	*14066-85-4*
Cat. No.:	*B1360383*

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An In-depth Technical Guide to the Chemical Properties of **Piperidine Hydrobromide**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Piperidine hydrobromide is the hydrobromide salt of the heterocyclic amine, piperidine. It presents as a white to off-white crystalline solid and exhibits enhanced solubility in aqueous solutions compared to its free base counterpart.[1] This characteristic makes it a valuable reagent and building block in organic synthesis, particularly within the pharmaceutical industry for the development of more complex active pharmaceutical ingredients. This technical guide provides a comprehensive overview of the fundamental chemical properties of **piperidine hydrobromide**, encompassing its physicochemical characteristics and spectroscopic data. Furthermore, detailed experimental protocols for the determination of these properties are provided to support laboratory research and development.

Core Chemical Properties

The chemical and physical properties of **piperidine hydrobromide** are detailed in the subsequent tables. In instances where specific data for the hydrobromide salt are not available,

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data for the closely related piperidine hydrochloride are provided as a reasonable proxy, and this is clearly indicated.

Table 1: Physical and Chemical Properties of **Piperidine Hydrobromide**

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Property	Value	Source/Notes
Chemical Name	Piperidine hydrobromide	-
Synonyms	Piperidinium bromide	-
CAS Number	14066-85-4	-
Molecular Formula	$C_5H_{12}BrN$	-
Molecular Weight	166.06 g/mol	-
Appearance	White to off-white crystalline solid	[1]
Melting Point	200-240 °C	
245-249 °C (for Piperidine hydrochloride)	[2][3]	
Boiling Point	Decomposes	Data for the salt is unavailable. The free base, piperidine, boils at 106 °C.[4][5]
pKa	~11.12 (of the piperidinium ion)	This is based on the pKa of piperidine, which is 11.12 at 25 °C.[6]
Solubility		
in Water	Soluble	[1] Quantitative data is not readily available. The analogous piperidine hydrochloride is highly soluble (>1500 g/L).[2]
in Ethanol	Soluble	Piperidine hydrochloride is reported to be freely soluble in alcohol.[7][8]
in DMSO	Assumed to be soluble	Based on the general solubility of organic salts in this solvent.

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Stability	Stable under standard conditions; known to be hygroscopic.	The related piperidine hydrochloride is documented as being stable but hygroscopic.[2]
Reactivity	Reacts with strong bases to yield the free amine, piperidine.	Based on general principles of acid-base chemistry.

Table 2: Spectroscopic Data

While specific spectroscopic data for **piperidine hydrobromide** are not extensively published, the spectral characteristics are expected to be very similar to those of piperidine hydrochloride. The primary spectral differences would arise from the counter-ion, which is generally not observed in ^{1}H and ^{13}C NMR but would present a different isotopic signature in mass spectrometry if the salt cluster is detected. The infrared spectrum will be dominated by the characteristic vibrations of the piperidinium cation.

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Spectrum Type	Expected/Observed Peaks (Data for Piperidine/Piperidine Hydrochloride for comparison)	Source/Notes
FTIR (KBr Pellet)	Broad N-H stretch (~3000-2700 cm^{-1}), C-H stretches (~2950-2850 cm^{-1}), N-H bend (~1600-1500 cm^{-1})	These are characteristic absorptions for amine salts. An IR spectrum for piperidine hydrochloride is available for comparison.[9]
^{1}H NMR	Chemical shifts for piperidine in $CDCl_3$ (ppm): 2.79 (4H, t), 1.58 (4H, quintet), 1.46 (2H, quintet). Protons alpha to the nitrogen are expected to be shifted downfield in the salt form.	[6][10]
^{13}C NMR	Chemical shifts for piperidine in $CDCl_3$ (ppm): 47.0, 27.2, 25.2. Carbons alpha to the nitrogen are expected to be shifted downfield in the salt form.	[6][8]
Mass Spectrometry	The free base (piperidine) is typically observed at m/z = 85.15. The isotopic pattern of bromine (^{79}Br and ^{81}Br) may be observable depending on the ionization technique and conditions.	The mass spectrum of piperidine is well-documented.[11][12] The analysis of organic salts by mass spectrometry can present challenges.[13][14]

Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of the key chemical properties of **piperidine hydrobromide**.

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Melting Point Determination

Methodology: Capillary Melting Point Method

- Sample Preparation: A small quantity of anhydrous **piperidine hydrobromide** is finely ground and densely packed into a capillary tube to a height of 2-3 mm.
- Instrumentation: A calibrated digital melting point apparatus is utilized.
- Procedure:
  - The capillary tube containing the sample is inserted into the heating block of the apparatus.
  - The temperature is increased at a rapid rate until it is approximately 15-20 °C below the anticipated melting point.
  - The rate of heating is then reduced to 1-2 °C per minute to ensure thermal equilibrium.
  - The temperature at which the first sign of liquid is observed and the temperature at which the entire sample becomes liquid are recorded as the melting range.

pKa Determination

Methodology: Potentiometric Titration[15][16][17][18]

- Sample Preparation: An aqueous solution of **piperidine hydrobromide** of a known concentration (e.g., 0.01 M) is prepared using deionized water.
- Instrumentation: A calibrated pH meter equipped with a glass electrode, a magnetic stirrer, and a burette containing a standardized solution of a strong base (e.g., 0.1 M NaOH).
- Procedure:
  - The **piperidine hydrobromide** solution is placed in a thermostatted beaker containing a magnetic stir bar, and the pH electrode is immersed in the solution.
  - The initial pH of the solution is recorded.

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- The standardized NaOH solution is added in small, precise volumes (e.g., 0.1 mL increments).
- The solution is allowed to equilibrate after each addition, and the corresponding pH is recorded.
- This process is continued until the pH has stabilized after passing the equivalence point.
- A titration curve is constructed by plotting the recorded pH values against the volume of NaOH added.
- The pKa is determined from the pH value at the half-equivalence point of the titration curve.

Solubility Determination

Methodology: Shake-Flask Method[1][7][19][20][21]

- Sample Preparation: An amount of **piperidine hydrobromide** in excess of its expected solubility is added to a known volume of the desired solvent (e.g., water, ethanol) in a sealed, airtight flask.
- Equilibration: The flask is agitated in a constant temperature environment (e.g., a shaker bath at 25 °C) for a predetermined period (typically 24-48 hours) to ensure that equilibrium between the solid and dissolved phases is achieved.
- Phase Separation: The resulting suspension is subjected to centrifugation to pellet the undissolved solid. The supernatant is then carefully filtered through a fine-pore, chemically inert filter to obtain a clear, saturated solution.
- Quantification: The concentration of **piperidine hydrobromide** in the saturated solution is determined using a suitable analytical technique. Options include UV-Vis spectroscopy (if the compound has a chromophore or can be derivatized), HPLC, or gravimetric analysis after the careful evaporation of a known volume of the solvent.
- Calculation: The solubility is reported in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

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Spectroscopic Analysis

3.4.1 Infrared (IR) Spectroscopy

Methodology: KBr Pellet Method[5][9][22][23][24]

- Sample Preparation: Approximately 1-2 mg of dry **piperidine hydrobromide** is intimately mixed with 100-200 mg of dry, spectroscopic grade potassium bromide (KBr). The mixture is then finely ground in an agate mortar.
- Pellet Formation: The powdered mixture is transferred to a pellet die and subjected to high pressure using a hydraulic press to form a thin, transparent disc.
- Data Acquisition: The KBr pellet is mounted in the sample holder of an FTIR spectrometer. A background spectrum of a pure KBr pellet is acquired first. The sample spectrum is then recorded over the desired spectral range (e.g., 4000-400 cm^{-1}) and is ratioed against the background spectrum.

3.4.2 Nuclear Magnetic Resonance (NMR) Spectroscopy[8][25][26][27]

- Sample Preparation: Approximately 5-10 mg of **piperidine hydrobromide** is dissolved in a suitable deuterated solvent (e.g., D_2O, DMSO-d_6) within an NMR tube. A small quantity of an internal reference standard (e.g., TMS for organic solvents or a water-soluble standard like DSS for aqueous solutions) is added.
- Data Acquisition: The prepared NMR tube is placed into the probe of the NMR spectrometer.
- ^{1}H NMR: The ^{1}H NMR spectrum is acquired using an appropriate number of scans to achieve a satisfactory signal-to-noise ratio.
- ^{13}C NMR: The ^{13}C NMR spectrum is subsequently acquired. Due to the low natural abundance of the ^{13}C isotope, a significantly larger number of scans is typically required.

3.4.3 Mass Spectrometry

Methodology: Electrospray Ionization (ESI)[13][14][28][29]

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- Sample Preparation: A dilute solution of **piperidine hydrobromide** is prepared in a solvent system compatible with ESI-MS (e.g., methanol or water, often with a small amount of formic acid to aid ionization).
- Data Acquisition: The sample solution is introduced into the ESI source of the mass spectrometer via direct infusion or through an LC system. The analysis is conducted in positive ion mode to facilitate the detection of the piperidinium cation ($[C_5H_{11}NH]^+$).
- Analysis: The mass-to-charge ratio (m/z) of the ions generated is recorded. The anticipated m/z value for the piperidinium cation is approximately 86.1.

Mandatory Visualizations

A thorough review of the scientific literature did not reveal any established signaling pathways, complex experimental workflows, or intricate logical relationships specifically associated with **piperidine hydrobromide** that would necessitate visualization using Graphviz. The chemical data and protocols are most effectively and clearly presented in the tabular and descriptive formats used in this guide.

Safety and Handling

As with all amine salts, **piperidine hydrobromide** should be handled with appropriate safety precautions. It is imperative to consult the material's Safety Data Sheet (SDS) for comprehensive information regarding potential hazards, safe handling procedures, and proper disposal methods.[2][6][10][30] Standard laboratory practice dictates that this compound should be handled in a well-ventilated fume hood while wearing appropriate personal protective equipment, including gloves and safety glasses. Due to its hygroscopic nature, it should be stored in a desiccated environment within a tightly sealed container.

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